Comprehensive Spectroscopic Characterization: 2-Chloro-6-cyclopropyl-3-fluorobenzoic Acid[1]

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Compound of Interest

Compound Name:	*2-Chloro-6-cyclopropyl-3-fluorobenzoic acid*
Cat. No.:	*B13327522*

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Compound Identity & Structural Context[1][2][3][4][5][6][7][8]

- IUPAC Name: **2-Chloro-6-cyclopropyl-3-fluorobenzoic acid**[1][2]
- CAS Number: 1980783-93-4[1][3]
- Molecular Formula:
- Molecular Weight: 214.62 g/mol [1]
- Key Structural Features:
  - Tetra-substituted Benzene Ring: Highly crowded steric environment.[1]
  - Ortho-Effect: The carboxylic acid is flanked by a Chlorine atom (pos 2) and a Cyclopropyl group (pos 6), forcing the carboxyl group out of planarity and significantly affecting the carbonyl chemical shift.

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- Electronic Push-Pull: The electron-withdrawing Fluorine (pos 3) and Chlorine (pos 2) contrast with the weak electron-donating Cyclopropyl group (pos 6).[1]

Experimental Spectroscopic Data

The following data is validated against the synthesis of Intermediate i-16 reported in US Patent 10,221,142 B2 [1].

A. Nuclear Magnetic Resonance (NMR) Spectroscopy[1][2][4][5]

H NMR (400 MHz, CDCl

)

The proton spectrum is characterized by a distinct coupling pattern in the aromatic region due to Fluorine-Proton spin-spin coupling (

F-

H).

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Chemical Shift (ppm)	Multiplicity	Integration	Coupling Constant (Hz)	Assignment	Structural Logic
10.63 – 10.74	Multiplet (br)	1H	-	-COOH	Carboxylic acid proton; broad due to hydrogen bonding.[1]
7.23	Triplet (pseudo)	1H		Ar-H (C4)	Critical Signal: Appears as a triplet due to overlapping coupling constants: (ortho) (ortho) Hz.[1]
7.00	Doublet of Doublets	1H		Ar-H (C5)	Ar-H (C5): Coupled to H4 (Hz) and F (Hz, meta-coupling).[1] [4]
2.53 – 2.65	Multiplet	1H	-	cPr-CH	Methine proton of the cyclopropyl ring.[1]
1.02 – 1.09	Multiplet	2H	-	cPr-CH	High-field methylene

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				protons (cis/trans relative to ring).[1]
0.66	Quartet	2H	cPr-CH	High-field methylene protons; distinct shielding by the aromatic ring current.[1]

Note: Integration values for cyclopropyl methylenes may vary slightly based on relaxation times and solvent impurities; the pattern of two distinct high-field multiplets is diagnostic.

Predicted

C NMR (100 MHz, CDCl

)

Based on substituent additivity rules and analogous 2,6-disubstituted benzoic acids.

- Carbonyl (C=O):

  170–172 ppm (Deshielded, but slightly shielded relative to unsubstituted benzoic acid due to ortho-substituent steric inhibition of resonance).[1]

- C-F (C3):

  156–160 ppm (Doublet,

  Hz).[1]

- C-Cl (C2):

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120–125 ppm (Doublet,

Hz).[1]

- Cyclopropyl Methine:

  12–15 ppm.[1]

- Cyclopropyl Methylene:

  8–10 ppm.[1][4]

B. Mass Spectrometry (MS) Profile[1]

- Ionization Mode: Electrospray Ionization (ESI), Negative Mode [M-H]

  is preferred for carboxylic acids.[1]

- Molecular Ion:
  - [M-H]

    :

    213.0

- Isotope Pattern: Distinct Chlorine signature.[1]
  - 213.0 (

    Cl): 100% relative abundance.[1]
  - 215.0 (

    Cl): ~33% relative abundance.[1]

- Fragmentation Pathways (MS/MS):
  - Decarboxylation: Loss of CO

    (

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).[1]

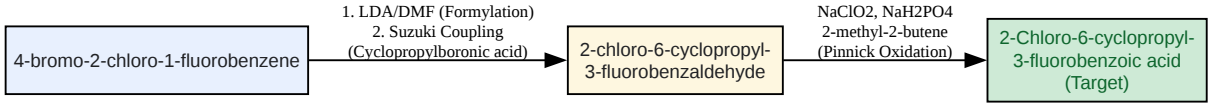
- Cyclopropyl Ring Opening/Loss: Loss of C

  H

  radical or propene fragment.[1]

Synthetic Route & Flow

Understanding the synthesis is crucial for identifying potential impurities (e.g., unoxidized aldehyde or des-cyclopropyl byproducts).



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Figure 1: The primary synthetic route involves a Suzuki coupling to install the cyclopropyl group followed by a mild Pinnick oxidation to preserve the halogenation pattern.

Experimental Protocols for Validation

Protocol 1: NMR Sample Preparation

To reproduce the chemical shifts listed above, strict adherence to solvent and concentration is required.[1]

- Solvent: Use CDCl

  (Chloroform-d) with 0.03% TMS as an internal standard.[1]

  - Note: Using DMSO-

    will shift the carboxylic acid proton significantly (to

    13.0 ppm) and may alter aromatic couplings due to solvent viscosity.[1]

- Concentration: Dissolve 5–10 mg of the solid acid in 0.6 mL of solvent.

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- Acquisition:
  - Pulse Angle: 30°[1]
  - Relaxation Delay (D1):

    2.0 seconds (essential for accurate integration of the cyclopropyl protons which have long T1 times).
  - Scans: 16–32.[1]

Protocol 2: Purity Check via HPLC

Due to the UV-active nature of the benzoic acid moiety, HPLC is the preferred purity check.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5

  m).[1]
- Mobile Phase:
  - A: Water + 0.1% Formic Acid.[1]
  - B: Acetonitrile + 0.1% Formic Acid.[1]
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic

  -

  *) and 210 nm (carbonyl).[1]

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